

Technical Support Center: Atmospheric Contamination of Helium in Water Samples

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Helium-water

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with helium analysis in water samples. It specifically addresses challenges related to atmospheric contamination during sample collection, storage, and analysis.

Frequently Asked Questions (FAQs)

Q1: Why is atmospheric contamination a significant issue for helium analysis in water samples?

A1: Atmospheric air contains approximately 5 parts per million (ppm) of helium.^{[1][2][3]} Due to helium's very low solubility in water, even a small amount of air introduced into a water sample can lead to a large contamination, significantly altering the original dissolved helium concentration and isotopic ratios.^{[4][5]} This is particularly critical for studies relying on precise measurements of helium isotopes, such as tritium-helium dating.

Q2: What are the primary sources of atmospheric contamination during helium sampling?

A2: The main sources of atmospheric contamination include:

- Air bubbles: Introduction of air bubbles into the sample during collection is a major cause of contamination.^{[4][5]}
- Improperly sealed containers: Sample containers that are not hermetically sealed can allow atmospheric helium to diffuse into the sample over time.^{[4][5]}

- Contaminated sampling equipment: Tubing and containers that have been exposed to air can introduce helium. Soaking plastic tubing in seawater before use can help reduce the adherence of small air bubbles.[\[4\]](#)[\[5\]](#)
- Headspace in sample containers: Any air trapped in the headspace of a sample container will contaminate the water sample.
- Use of tank helium on sampling platforms: If compressed helium is being used for other purposes on a research vessel, it can create a helium-rich local atmosphere, increasing the risk of contamination.[\[5\]](#)

Q3: What materials are recommended for storing water samples for helium analysis?

A3: To minimize atmospheric contamination, samples for helium isotope analysis must be stored in sealed containers with low permeability to helium. The most commonly used materials are:

- Copper tubing: Soft-annealed, refrigeration-grade copper tubing is often used. The ends are sealed by clamping to create a metal-to-metal seal or by cold-welding.[\[4\]](#)[\[5\]](#)
- Glass ampoules: Low-diffusivity aluminosilicate glass (e.g., Corning type 1724) is used for flame-sealing samples, particularly for at-sea extraction of dissolved gases.[\[4\]](#)[\[5\]](#)

Troubleshooting Guide

Issue	Possible Cause	Troubleshooting Steps
High helium concentrations in blank or standard water samples.	Atmospheric contamination during sampling, storage, or analysis.	<ol style="list-style-type: none">1. Review sampling procedures to ensure no air bubbles were introduced.[4][5]2. Inspect sample containers for proper sealing.3. Check the vacuum integrity of the gas extraction and mass spectrometry system.[4][5]4. Analyze a sample of the purge gas (e.g., high-purity nitrogen or argon) to check for helium impurities.[3]
Inconsistent or non-reproducible helium isotope ratios.	Variable atmospheric contamination between samples.	<ol style="list-style-type: none">1. Standardize the sampling procedure to minimize variability.2. Ensure all sample containers are of the same type and sealed using the same method.3. Measure neon concentrations simultaneously with helium isotopes; a consistent atmospheric He/Ne ratio can indicate air contamination.[6]
Gradual increase in helium background signal during mass spectrometry.	A leak in the analytical system or accumulation of helium in the laboratory environment.	<ol style="list-style-type: none">1. Perform a leak check on the mass spectrometer and gas extraction line.[3]2. Ensure proper ventilation in the laboratory, especially if helium is used for other purposes.[1]3. Purge the system with a helium-free gas like nitrogen or argon.[3][7]
Low recovery of helium from the water sample.	Incomplete gas extraction.	<ol style="list-style-type: none">1. Verify the efficiency of the gas extraction system using a

standard with a known helium concentration.[8] 2. Ensure the water sample is completely degassed. For vacuum extraction, confirm that a high vacuum (e.g., $<10^{-6}$ Torr) is achieved.[4][5]

Quantitative Data on Helium Solubility

The following table summarizes the solubility of helium in water at different temperatures. Understanding these values is crucial for calculating the potential impact of atmospheric contamination.

Temperature (°C)	Helium Solubility in Water (cm ³ STP / g H ₂ O)
0	4.8×10^{-5}
10	4.7×10^{-5}
20	4.6×10^{-5}
30	4.5×10^{-5}

Note: Data derived from solubility principles. Water in equilibrium with air typically contains about 4.6×10^{-8} ccSTP/g of helium.[9]

Experimental Protocols

Protocol 1: Water Sampling Using Copper Tubing

This protocol is a standard method for collecting water samples for shore-based analysis of dissolved helium.

- Preparation:
 - Cut dehydrated, soft-annealed, refrigeration-grade copper tubing (e.g., 0.95 cm OD) into ~1 m lengths.[5]

- Mount the tubing in a channel and clamp assembly.[\[5\]](#)
- Attach plastic tubing (previously soaked in seawater to reduce bubble adhesion) to both ends of the copper tube.[\[4\]](#)[\[5\]](#)
- Sampling:
 - Attach one end of the plastic tubing to the spigot of the Niskin bottle (or other sampling device).
 - Hold the copper tube vertically above the water level in the sampler and open the spigot to establish flow, flushing the tubing.[\[5\]](#)
 - Lower the copper tube over a period of 10-20 seconds to establish a smooth, gravity-fed flow, ensuring no air bubbles are introduced.[\[5\]](#)
 - Allow several volumes of water to flush through the copper tube.
- Sealing:
 - While water is still flowing, securely close the clamps on both ends of the copper tube to create a cold-weld seal.

Protocol 2: Gas Extraction from Water Samples

This protocol describes a typical vacuum extraction method for transferring dissolved gases from a water sample into a glass ampoule for mass spectrometric analysis.

- System Preparation:
 - Attach the clamped copper tube containing the water sample to a high-vacuum extraction line using O-ring compression fittings.[\[4\]](#)
 - The extraction line is connected to a glass sample storage tube (ampoule) made of low-diffusivity aluminosilicate glass.[\[4\]](#)[\[5\]](#)
 - Evacuate the system to a pressure below 10^{-6} Torr, typically overnight, to remove atmospheric helium and water vapor.[\[4\]](#)[\[5\]](#)

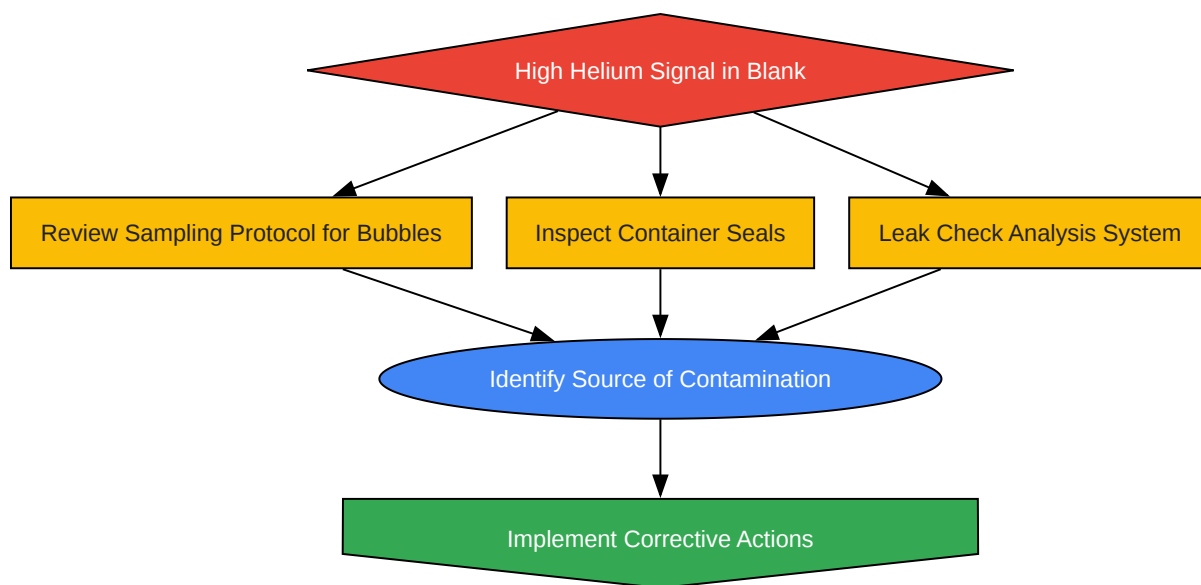
- Extraction:
 - Immerse the glass sample tube in liquid nitrogen.[4][5]
 - Isolate the system from the vacuum pump.
 - Release the clamp on one end of the copper tube to introduce the water sample into the extraction system.
 - Gently heat the copper tube with a torch to drive all the water into the sample reservoir.[5]
 - The dissolved gases are exsolved from the water under vacuum and collected in the liquid nitrogen-cooled glass tube.
- Sealing:
 - After a set period of extraction (typically 15-25 minutes), flame-seal the glass ampoule with a torch.[4]
 - The sealed ampoule containing the extracted gases is now ready for analysis.

Visualizations



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Caption: Workflow for helium analysis in water samples.



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Caption: Troubleshooting logic for high helium blanks.

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- To cite this document: BenchChem. [Technical Support Center: Atmospheric Contamination of Helium in Water Samples]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14278265#impact-of-atmospheric-contamination-on-helium-in-water-samples]

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